

physical form of 6-bromohex-2-yne at room temperature

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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Core Chemical & Physical Properties

The table below summarizes the fundamental identifiers and physical properties of **6-Bromohex-2-yne** that are relevant for research and development purposes.

Property	Value / Description
CAS Number	55402-12-5 [1] [2] [3]
Molecular Formula	C ₆ H ₉ Br [1] [2] [3]
Molecular Weight	161.04 g/mol [1] [2]
Physical Form at Room Temp.	Liquid [2]
IUPAC Name	6-bromohex-2-yne [2]
SMILES	CC#CCCCBr [1] [2] [4]
Purity	≥98% (as available from suppliers) [1]

Safety and Handling Information

For safe laboratory handling, please note the following hazard information. Always consult the full Safety Data Sheet (SDS) before working with this compound.

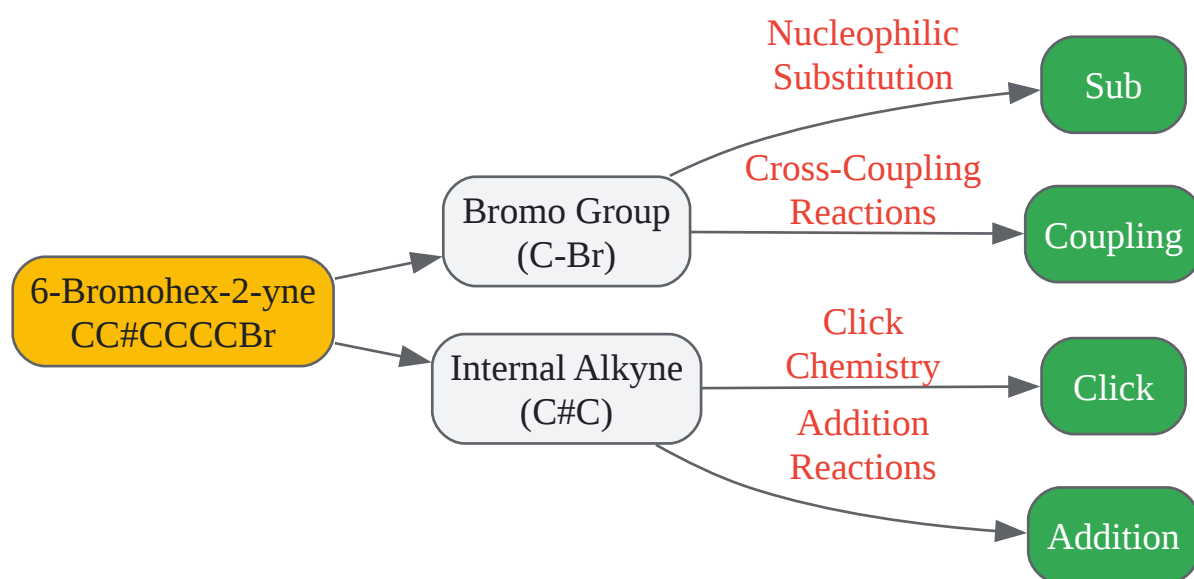
| **Hazard Category** | **Details** | | :--- | :--- | | **GHS Pictograms** | Flammable, Irritant [1] | | **Signal Word** | Danger [1] | | **Hazard Statements** | H226: Flammable liquid and vapour. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation [1] | | **Transport Classification** | UN 1993, Class 3, Packing Group III [1] |

Key Synthetic Applications and Experimental Context

6-Bromohept-2-yne is a valuable building block in organic synthesis due to its two reactive sites: the terminal bromine atom and the internal alkyne (triple bond). Its primary applications in research include:

- **Click Chemistry & Bioconjugation:** The terminal alkyne group can efficiently participate in click reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) [2]. This allows researchers to attach the molecule to other compounds like peptides or imaging agents, which is crucial for developing targeted therapies and diagnostic tools [2].
- **Carbon-Carbon Coupling Reactions:** The bromine atom can be readily substituted in various metal-catalyzed cross-coupling reactions (e.g., Sonogashira, Suzuki) [2]. This enables the introduction of diverse carbon-containing groups to the molecule, facilitating the construction of complex molecular architectures for drug discovery [2].
- **Medicinal Chemistry:** The molecule serves as a versatile starting material for synthesizing novel drug candidates. Its structure can be modified to target specific biological processes, and it is also investigated for potential enzyme inhibition and protein modification activities [2].

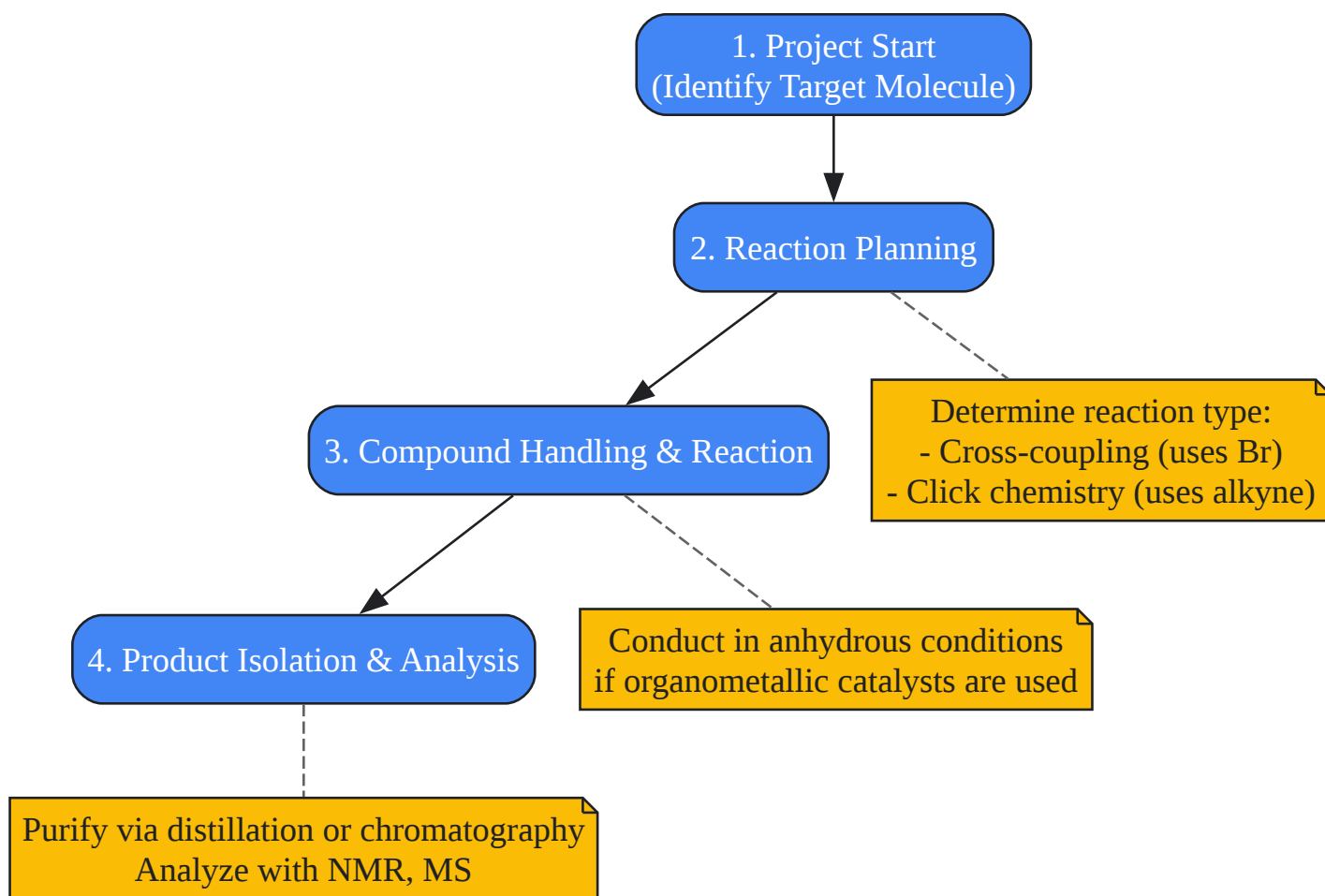
The diagram below illustrates the key reactive sites and common transformations of **6-Bromohept-2-yne** in synthetic workflows.



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Practical Workflow for Researchers

A typical experimental workflow for utilizing **6-Bromohex-2-yne** in a synthesis project might involve the steps shown below.



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References

1. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]
2. Buy 6-bromohex-2-yne | 55402-12-5 [smolecule.com]
3. -Bromo- 6 -hexyne | C₂H₉Br₆ [chemspider.com]
4. 6-bromohex-2-yne (C₆H₉Br) [pubchemlite.lcsb.uni.lu]

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